

β -Alaninamide: A Technical Guide to its Biological Activity and Function

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Compound of Interest

Compound Name: 3-aminopropanamide

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Executive Summary

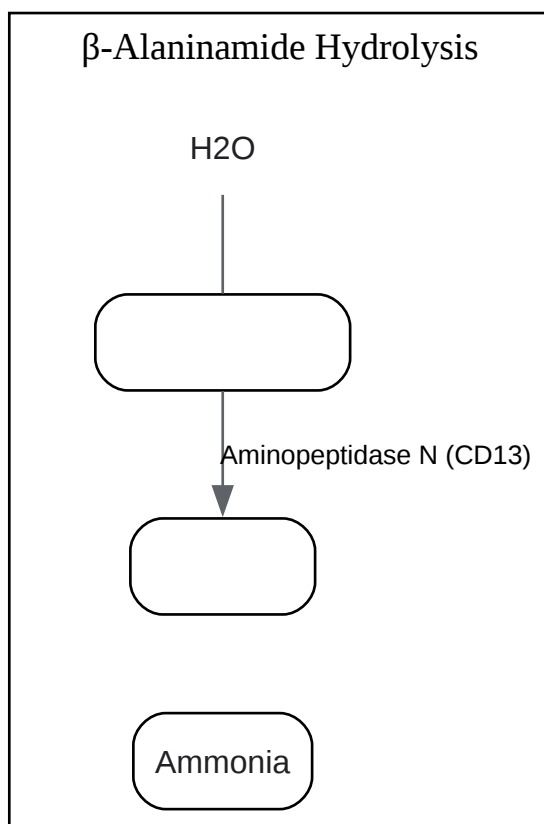
β -Alaninamide, the amide derivative of the non-proteinogenic amino acid β -alanine, primarily functions as a substrate for the ubiquitous cell-surface enzyme Aminopeptidase N (APN, also known as CD13). Its core biological activity lies in its enzymatic hydrolysis to yield β -alanine, effectively serving as a pro-drug for this versatile molecule. The subsequent physiological effects are therefore attributable to the biological roles of β -alanine, which include serving as a rate-limiting precursor to the dipeptide carnosine, a potent intracellular pH buffer and antioxidant. This guide provides a comprehensive overview of the known biological activities of β -alaninamide, its metabolic fate, and the functional consequences of its conversion to β -alanine. Detailed experimental protocols for the characterization of its enzymatic hydrolysis and the quantification of its metabolic product are also presented.

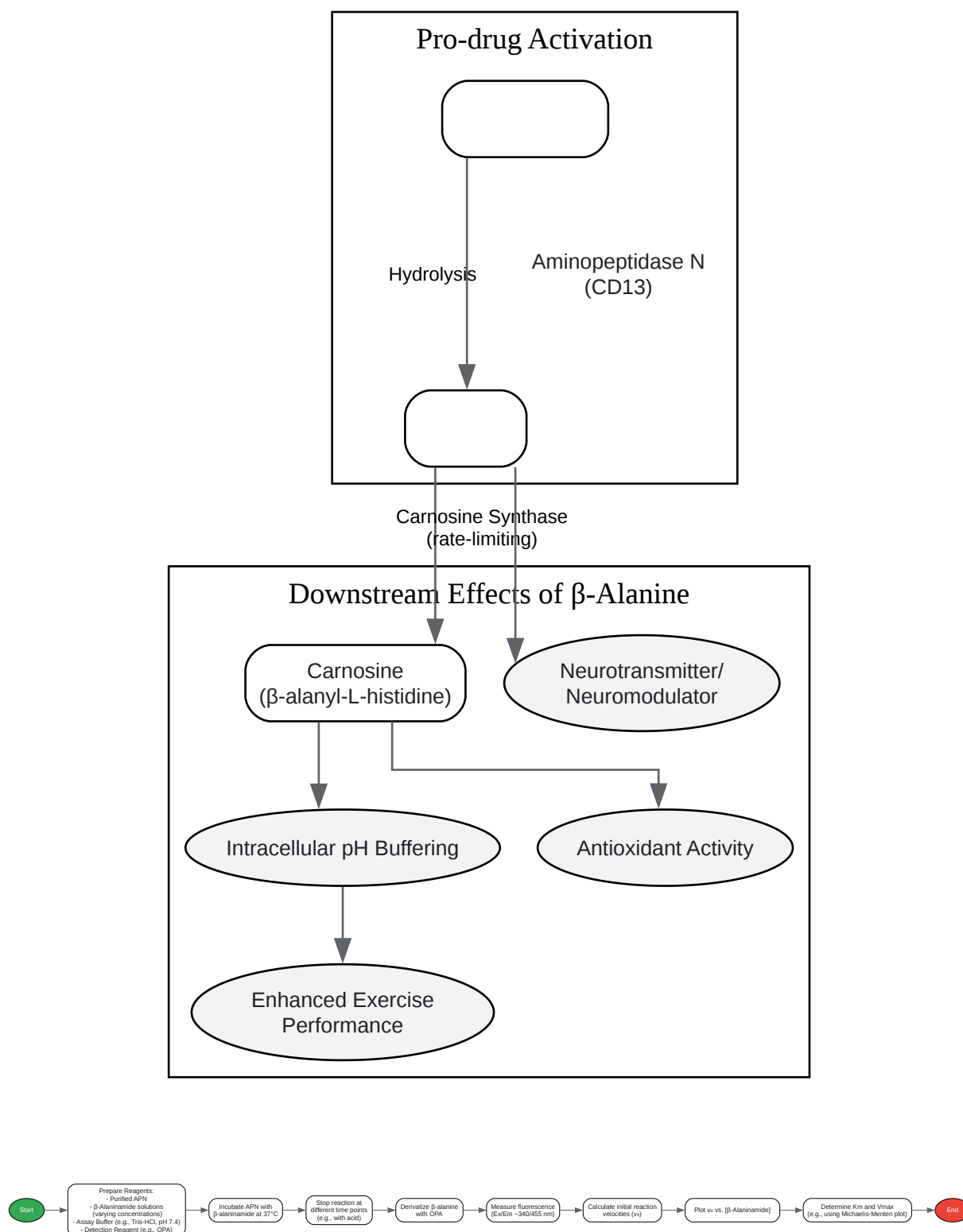
Core Biological Activity: Hydrolysis by Aminopeptidase N (CD13)

The principal biological activity of β -alaninamide is its role as a substrate for Aminopeptidase N (APN/CD13), a zinc-dependent metalloprotease widely expressed on the surface of various cell types, including endothelial, epithelial, and hematopoietic cells^[1]. APN cleaves neutral amino acids from the N-terminus of peptides and polypeptides, and its activity on β -alaninamide results in the hydrolysis of the amide bond to release β -alanine and ammonia.

Enzymatic Reaction

The enzymatic conversion of β -alaninamide to β -alanine is a hydrolytic cleavage reaction catalyzed by APN.





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References

- 1. Aminopeptidase N - PMC [pmc.ncbi.nlm.nih.gov]
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